

# Physical properties of "Pyrrole-d5" (boiling point, density)

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## Compound of Interest

Compound Name: Pyrrole-d5

Cat. No.: B099909

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## Physical Properties of Pyrrole-d5: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **Pyrrole-d5** (C<sub>4</sub>D<sub>5</sub>N), a deuterated isotopologue of pyrrole. The substitution of hydrogen with deuterium atoms imparts a higher molecular weight, which subtly influences its physical characteristics compared to the non-deuterated form. This document summarizes essential data for laboratory and developmental applications.

### Core Physical Characteristics

**Pyrrole-d5** is a colorless liquid under standard conditions. The primary physical data points, its boiling point and density, are critical for a range of applications, including reaction setup, purification, and formulation.

Physical Property	Value	Conditions
Boiling Point	131 °C	at 1 atm
Density	1.115 g/mL	at 25 °C

## Additional Properties

A broader understanding of **Pyrrole-d5**'s physical nature is beneficial for comprehensive experimental design.

Property	Value
Molecular Weight	72.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-23 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.5072 (lit.) <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Considerations

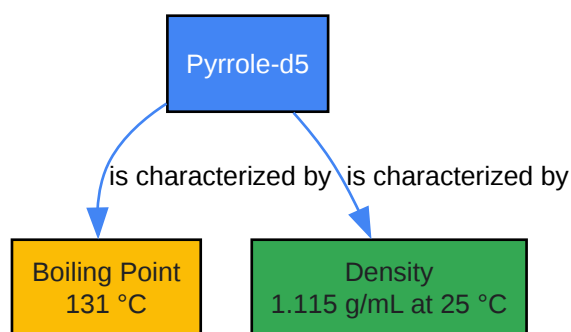
While specific, detailed experimental protocols for the determination of the boiling point and density of **Pyrrole-d5** are not readily available in the public domain, the methodologies for such measurements are standard in organic chemistry.

**Boiling Point Determination:** The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded. For small sample sizes, micro-boiling point determination methods can be employed.

**Density Measurement:** The density is commonly measured using a pycnometer or a digital density meter at a controlled temperature, in this case, 25 °C. This involves accurately measuring the mass of a known volume of the substance.

## Logical Relationship of Physical Properties

The following diagram illustrates the fundamental physical state transitions and properties of **Pyrrole-d5**.



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### Physical Properties of **Pyrrole-d5**

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## References

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- 2. 吡咯-d5 98 atom % D | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. Pyrrole-d5 D 98atom 18430-85-8 [[sigmaaldrich.com](https://sigmaaldrich.com)]
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